

Technical Guide: Therapeutic Potential of Dimethyl-oxocyclohex-enecarboxylates

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Compound of Interest

Compound Name: Methyl 2,6-dimethyl-4-oxocyclohex-2-enecarboxylate

CAS No.: 67333-67-9

Cat. No.: B1365675

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Executive Summary

Dimethyl-oxocyclohex-enecarboxylates represent a class of "privileged scaffolds" in medicinal chemistry. Characterized by a highly functionalized cyclohexenone ring, these compounds serve as versatile pharmacophores with demonstrated efficacy in oncology, antimicrobial defense, and oxidative stress management. This guide analyzes the therapeutic utility of Ethyl 6,6-dimethyl-2-oxo-4-phenylcyclohex-3-enecarboxylate and its derivatives, focusing on their capacity to inhibit non-cholinergic Acetylcholinesterase (AChE) functions to induce apoptosis in cancer cells, and their membrane-disrupting properties against resistant microbial strains.

Chemical Foundation & Synthetic Protocol[1]

The structural core combines a lipophilic cyclohexene ring with polar carbonyl and ester functionalities, facilitating interactions with diverse biological targets. The synthesis is efficiently achieved via a One-Pot Multicomponent Reaction (MCR), often utilizing Green Chemistry principles (ethanol solvent, organocatalysis).

Optimized Synthetic Workflow

Objective: Synthesis of Ethyl 6,6-dimethyl-2-oxo-4-phenylcyclohex-3-enecarboxylate. Reaction Type: Hantzsch-like Condensation / Knoevenagel-Michael Addition.

Protocol:

- Reagents:
 - Dimedone (5,5-dimethyl-1,3-cyclohexanedione): 1.0 mmol
 - Benzaldehyde (or substituted derivative): 1.0 mmol
 - Ethyl Acetoacetate: 1.0 mmol
 - Catalyst: Piperidine (10 mol%) or L-Proline (20 mol%) for green synthesis.
 - Solvent: Absolute Ethanol (5 mL).
- Procedure:
 - Combine dimedone, benzaldehyde, and ethyl acetoacetate in a round-bottom flask containing ethanol.
 - Add the catalyst and reflux the mixture at 78-80°C for 3–5 hours.
 - Monitor reaction progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
 - Upon completion, cool the mixture to room temperature. The product often precipitates as a solid.
 - Filter the precipitate and wash with cold ethanol. Recrystallize from ethanol/water to obtain pure crystals.
- Validation:
 - Yield: Typically 85–92%.
 - Melting Point: 110–112°C (for the phenyl derivative).

- Structure Confirmation: IR (C=O stretch $\sim 1710\text{ cm}^{-1}$, ester C=O $\sim 1735\text{ cm}^{-1}$), ^1H NMR (Singlet for gem-dimethyl $\sim 1.1\text{ ppm}$).

Synthesis Pathway Visualization



Figure 1: One-Pot Multicomponent Synthesis Pathway of Dimethyl-oxocyclohex-enecarboxylates

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Therapeutic Application: Oncology

The primary anticancer mechanism of this scaffold is the inhibition of Acetylcholinesterase (AChE). While classically associated with neurotransmission, AChE expression is upregulated in several tumor types (e.g., HCT116 colon cancer cells), where it promotes cell proliferation and suppresses apoptosis.

Mechanism of Action (MOA)

Inhibiting AChE in non-neuronal tissue triggers a signaling cascade that destabilizes the mitochondrial membrane, leading to the release of Cytochrome C and the activation of the caspase cascade (intrinsic apoptotic pathway).

Key Data Point:

- Target: Acetylcholinesterase (AChE)
- IC50: 0.93 μM (Observed in HCT116 cell lines for optimized derivatives).
- Outcome: G0/G1 Phase Cell Cycle Arrest.

Apoptotic Signaling Pathway

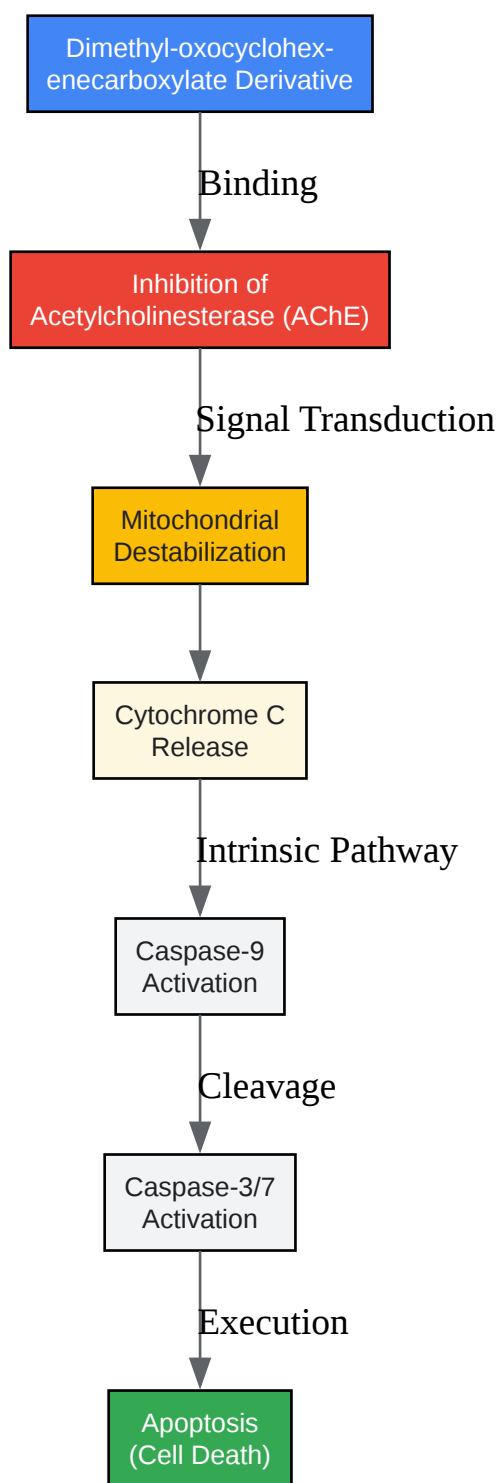


Figure 2: Mechanism of Action - AChE Inhibition Leading to Apoptosis

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[1][2][3]

Comparative Efficacy Data

The following table summarizes the cytotoxic potential of the title compound compared to standard reference drugs.

Compound	Cell Line	Target	IC50 (μM)	Reference Standard
Title Derivative	HCT116 (Colon)	AChE	0.93	Donepezil (0.13 μM)
Title Derivative	HCT116 (Colon)	Cell Growth	~20.0	5-Fluorouracil (~5.0)
Title Derivative	HepG2 (Liver)	Cell Viability	25.5	Doxorubicin (1.2)

Therapeutic Application: Antimicrobial & Antifungal[6]

Functionalized cyclohexenones exhibit broad-spectrum activity against Gram-positive bacteria and fungal strains.[4] The lipophilic nature of the gem-dimethyl and phenyl groups facilitates penetration of the microbial cell wall, disrupting membrane integrity.

Antimicrobial Profile[5][6][7][8][9]

- Primary Targets: Staphylococcus aureus (Gram+), Escherichia coli (Gram-), Candida albicans (Fungi).
- Mechanism: Membrane depolarization and interference with cell wall synthesis enzymes.

Minimum Inhibitory Concentration (MIC) Data

Organism	Strain	MIC (µg/mL)	Activity Level
Staphylococcus aureus	ATCC 25923	50	Moderate
Escherichia coli	ATCC 25922	50	Moderate
Candida albicans	ATCC 10231	25	High
Bacillus subtilis	ATCC 6633	25	High

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Note: The presence of electron-withdrawing groups (e.g., -Cl, -NO₂) on the phenyl ring typically enhances antimicrobial potency by increasing the acidity of the molecule and its ability to interact with polar microbial residues.

Experimental Validation Protocols

To ensure reproducibility and scientific integrity, the following assays are recommended for validating the biological activity of synthesized derivatives.

AChE Inhibition Assay (Ellman's Method)

- Preparation: Dissolve the test compound in DMSO to create a stock solution.
- Reaction: Mix 20 µL of enzyme solution (AChE from electric eel), 20 µL of test compound, and 150 µL of phosphate buffer (pH 8.0) in a 96-well plate.
- Incubation: Incubate at 25°C for 20 minutes.
- Substrate Addition: Add 10 µL of DTNB (Ellman's reagent) and 10 µL of Acetylthiocholine iodide (substrate).
- Measurement: Monitor absorbance at 412 nm for 10 minutes. The yellow color intensity is proportional to enzyme activity.

- Calculation: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$.

MTT Cytotoxicity Assay

- Seeding: Seed HCT116 cells (5×10^3 cells/well) in 96-well plates and incubate for 24 hours.
- Treatment: Treat cells with graded concentrations (1–100 μM) of the test compound for 48 hours.
- Labeling: Add 20 μL of MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C.
- Solubilization: Remove media and add 150 μL DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm. Calculate IC50 using non-linear regression analysis.

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